

Salazinic Acid in Parmotrema: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Salazinic acid

Cat. No.: B1681391

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An in-depth exploration of the secondary metabolite **salazinic acid**, focusing on its prevalence in Parmotrema species, its biological activities, and experimental protocols for its study.

Introduction

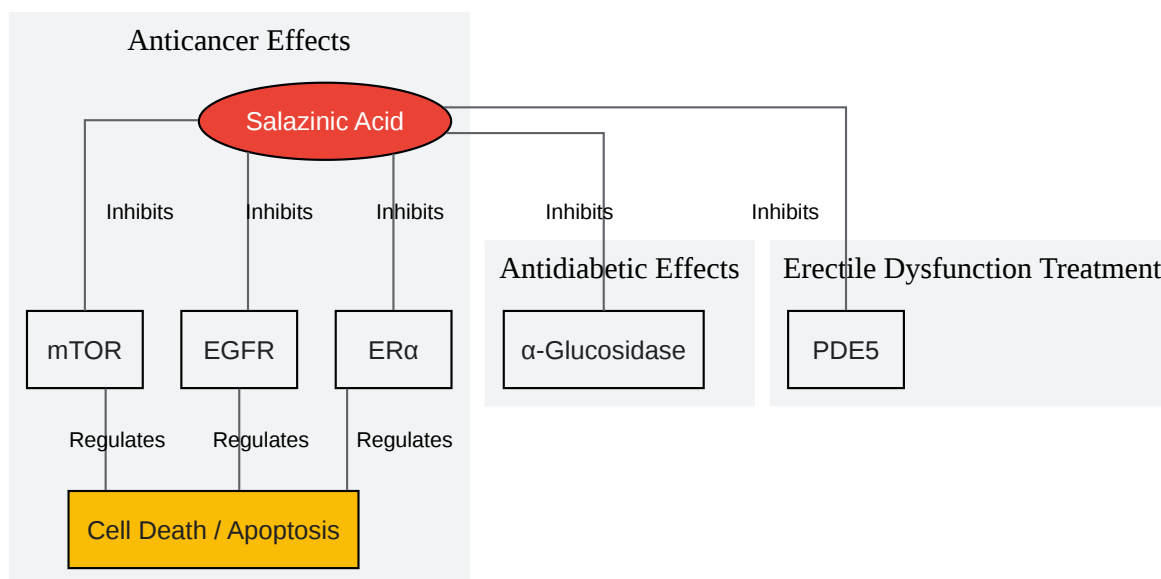
Salazinic acid, a β -orcinol depsidone, is a prominent secondary metabolite found in various lichen genera, with a notable prevalence in Parmotrema species.[1] This compound is of significant interest to the scientific community due to its diverse and potent biological activities, which include antioxidant, antimicrobial, anticancer, and enzyme inhibitory properties.[2][3] This technical guide provides a detailed overview of **salazinic acid** from Parmotrema, catering to researchers, scientists, and professionals in drug development. It covers the compound's chemical nature, biosynthesis, quantitative occurrence, biological effects, and detailed experimental methodologies for its investigation.

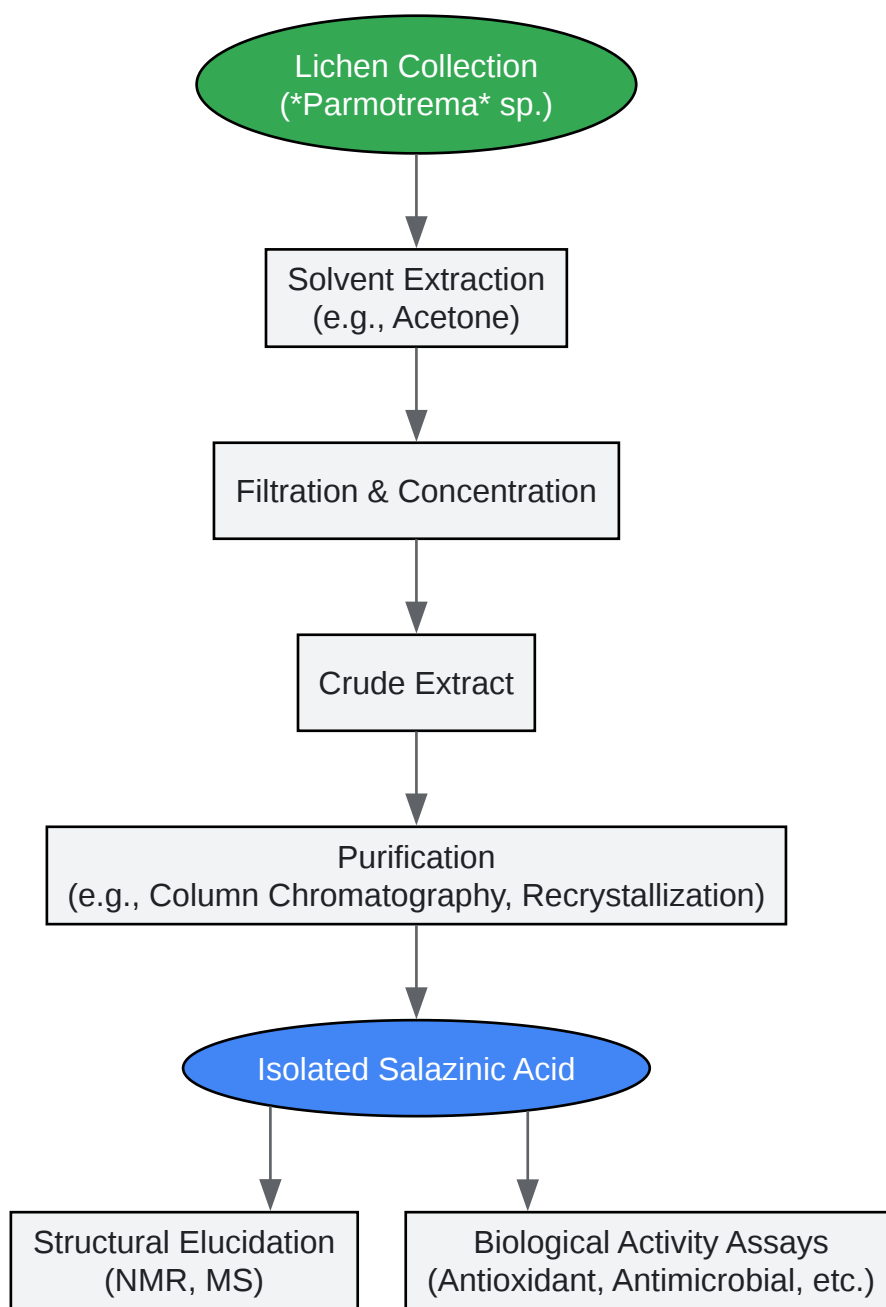
Chemical Profile of Salazinic Acid

Salazinic acid ($C_{18}H_{12}O_{10}$, Molar Mass: $388.284 \text{ g}\cdot\text{mol}^{-1}$) is a depsidone characterized by a seven-membered lactone ring structure formed by an oxygen bridge between two phenolic rings.[1][4][5] This unique structure is the basis for its diverse chemical reactivity and biological functions. In its pure form, it appears as colorless needles.[1]

Biosynthesis of Salazinic Acid

The biosynthesis of depsidones like **salazinic acid** in lichens is a complex process undertaken by the fungal partner (mycobiont). The pathway generally involves the condensation of two or more hydroxybenzoic acid units to form depsides, which are then cyclized to create the characteristic depsidone ring structure.[6] While the complete enzymatic machinery is still under full elucidation, it is understood that polyketide synthase (PKS) and cytochrome P450 enzymes play a crucial role.[2] Precursors such as 4-O-demethylbarbatic acid have been identified in the biosynthetic route to **salazinic acid**.^[1]





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